

ADMET Profiling Protocol: 3-(Pyrazol-1-ylmethyl)thiane 1,1-dioxide

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Compound of Interest

Compound Name: 3-(Pyrazol-1-ylmethyl)thiane 1,1-dioxide

Cat. No.: B6783182

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Executive Summary & Compound Rationale

This Application Note details the standard operating procedures (SOPs) for the ADMET (Absorption, Distribution, Metabolism, Excretion, and Toxicity) profiling of **3-(Pyrazol-1-ylmethyl)thiane 1,1-dioxide**.

Compound Significance: This molecule represents a strategic "fragment-like" scaffold (MW < 250 Da) often utilized in Fragment-Based Drug Discovery (FBDD). It combines two pharmacologically distinct motifs:

- **Thiane 1,1-dioxide (Cyclic Sulfone):** A polar, non-aromatic ring that serves as a bioisostere for cyclohexanes or piperidines, offering improved metabolic stability and reduced lipophilicity (LogP) compared to their carbon/nitrogen analogs.
- **Pyrazole:** A privileged heteroaromatic ring acting as a hydrogen bond acceptor/donor, critical for kinase binding (e.g., JAK, FLT3 inhibitors).

Target Audience: Medicinal Chemists and DMPK Scientists optimizing sulfone-based linkers.

In Silico Physicochemical Profile (The "Pre-Screen")

Before wet-lab experimentation, we establish the baseline physicochemical properties. These values dictate the concentration ranges and solvent choices for the subsequent protocols.

Property	Predicted Value	Implications for Assay Design
Molecular Formula	C ₉ H ₁₄ N ₂ O ₂ S	--
Molecular Weight	~214.29 g/mol	Fragment Space: High solubility expected; suitable for high-concentration NMR screening.
cLogP	0.5 – 1.2	Ideal Oral Profile: Low lipophilicity suggests good solubility but potential permeability challenges if passive transport is relied upon solely.
TPSA	~60 Å ²	High Permeability: Well below the 140 Å ² threshold; likely to cross cell membranes and potentially the BBB.
H-Bond Donors	0	No -NH or -OH groups; reduces solvation penalty, aiding permeability.
H-Bond Acceptors	4 (2 Sulfone O, 2 Pyrazole N)	Moderate polarity; sulfone oxygens are weak acceptors.

Application Note: Absorption Protocols

Thermodynamic Solubility (Shake-Flask Method)

Rationale: While kinetic solubility is faster, the crystalline nature of sulfones requires thermodynamic data to predict formulation stability. Critical Insight: Sulfones can exhibit

"solubility cliffs" in non-polar media. We use a miniaturized shake-flask method to conserve material.

Protocol:

- Preparation: Weigh 1 mg of solid compound into a 1.5 mL glass vial.
- Solvent Addition: Add 200 μ L of PBS (pH 7.4) or FaSSIF (Simulated Intestinal Fluid).
- Equilibration: Shake at 37°C for 24 hours (800 rpm).
- Separation: Centrifuge at 15,000 rpm for 10 minutes or filter using a 0.22 μ m PVDF membrane (low binding).
- Quantification: Analyze supernatant via HPLC-UV (254 nm) against a standard curve prepared in DMSO.

PAMPA (Parallel Artificial Membrane Permeability Assay)

Rationale: Given the TPSA of $\sim 60 \text{ \AA}^2$, we expect moderate-to-high permeability. PAMPA is the high-throughput filter before Caco-2.

Protocol:

- Donor Plate: Load 10 mM compound stock (diluted to 50 μ M in pH 7.4 buffer) into the donor wells.
- Membrane: Coat the PVDF filter of the acceptor plate with 5 μ L of GIT-0 lipid solution (dodecane/lecithin mixture).
- Acceptor Plate: Fill with 200 μ L of fresh pH 7.4 buffer.
- Incubation: Sandwich plates and incubate for 4 hours at room temperature in a humidity chamber (to prevent evaporation).
- Analysis: Measure UV absorbance of both donor and acceptor wells. Calculate Effective Permeability (

).

- Success Criteria:

cm/s indicates high permeability.

Application Note: Metabolic Stability

Rationale: The thiane 1,1-dioxide ring is generally metabolically robust compared to thiane (sulfide), which oxidizes rapidly. However, the methylene bridge (C-3 position) and the pyrazole ring are potential sites for Cytochrome P450 (CYP) oxidation.

Microsomal Stability Assay (Phase I)

Objective: Determine intrinsic clearance (

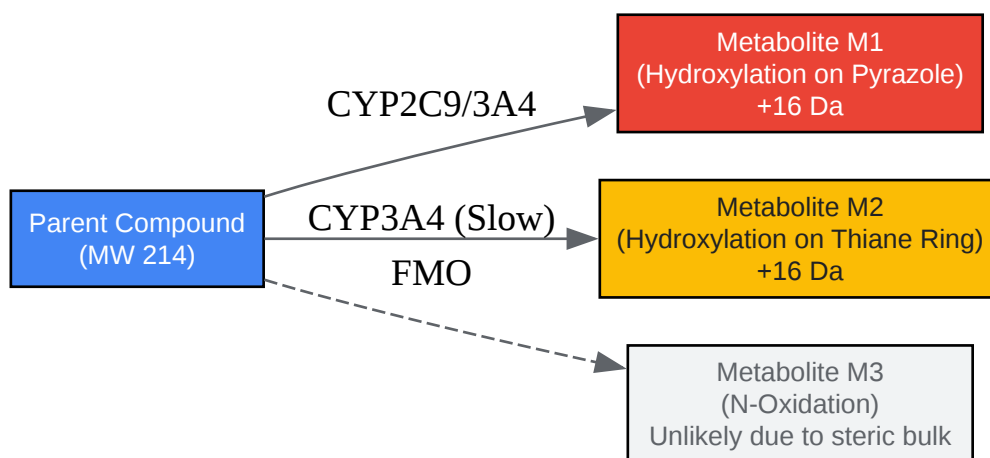
) and identify "soft spots" (metabolites).

Protocol:

- Reaction Mix: Prepare a master mix containing:
 - Liver Microsomes (Human/Rat mixed): 0.5 mg/mL protein.
 - Buffer: 100 mM Potassium Phosphate (pH 7.4).
 - Test Compound: 1 μ M final concentration (keep DMSO < 0.1%).
- Initiation: Pre-incubate at 37°C for 5 minutes. Start reaction by adding NADPH (1 mM final).
- Sampling: Remove 50 μ L aliquots at
min.
- Quenching: Immediately dispense into 150 μ L ice-cold Acetonitrile containing Internal Standard (e.g., Warfarin).
- Analysis: Centrifuge and analyze via LC-MS/MS (MRM mode).
- Metabolite ID (Optional): If

min, run a full scan (Q1) to detect +16 Da (Hydroxylation) or +32 Da (Di-hydroxylation) peaks.

Predicted Metabolic Pathway Visualization:



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Figure 1: Predicted Phase I metabolic map. The pyrazole ring is the primary site for oxidative attack, while the sulfone ring confers stability to the thiane moiety.

Application Note: Safety & Toxicity

hERG Inhibition (Cardiotoxicity)

Rationale: Pyrazole derivatives have a historical association with hERG channel inhibition if lipophilicity is high. Although this compound is polar (Sulfone), this check is mandatory.

Protocol (Fluorescence Polarization - High Throughput):

- Tracer: Use a red-shifted fluorescent tracer (Predictor™ hERG).
- Competition: Incubate membrane fractions containing hERG channels with the test compound (concentration response: 0.1 nM to 30 µM) and tracer.
- Readout: Measure Fluorescence Polarization (FP). Displacement of the tracer by the compound decreases FP.
- Threshold: IC₅₀ < 10 µM triggers a manual Patch Clamp confirmation.

Ames Test (Genotoxicity)

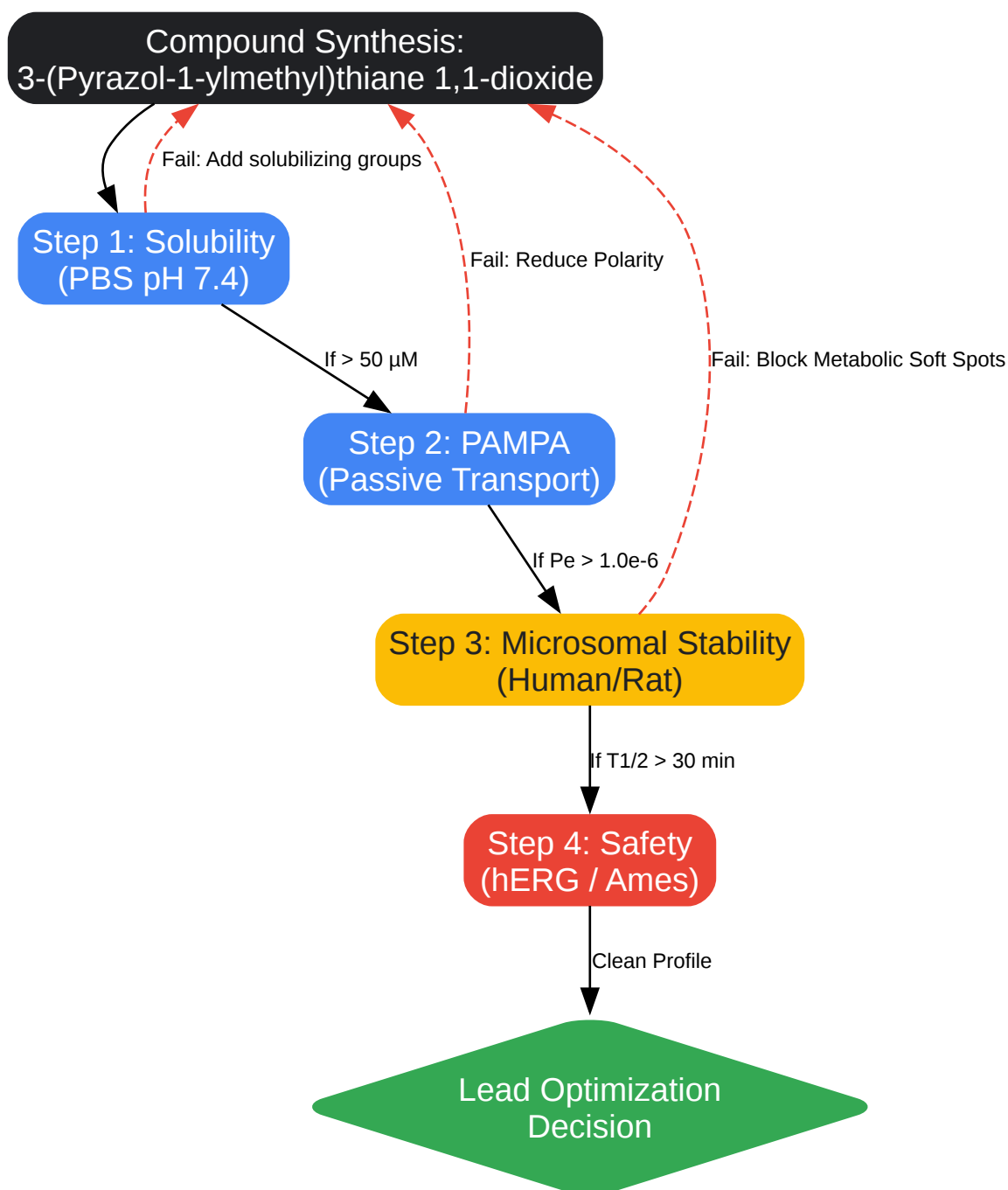
Rationale: Sulfone groups are generally safe, but novel heteroaromatic connections (pyrazole-methyl-thiane) must be cleared for mutagenicity.

Protocol (Mini-Ames):

- Strains: Salmonella typhimurium strains TA98 (frameshift) and TA100 (base-pair substitution).
- Condition: +/- S9 fraction (metabolic activation).
- Format: 384-well liquid fluctuation method (colorimetric change from purple to yellow indicates growth/reversion).
- Result: Positive if the number of revertant wells is significantly higher than the vehicle control.

Summary of ADMET Workflow

The following diagram illustrates the decision tree for progressing this scaffold from a "Building Block" to a "Lead Candidate."



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Figure 2: Strategic ADMET decision tree. Progression requires passing sequential "Go/No-Go" criteria.

References

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Sources

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